

# Tetraethylammonium Hexafluorophosphate: A Technical Guide to its Thermal Properties

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## Compound of Interest

Compound Name: *Tetraethylammonium  
hexafluorophosphate*

Cat. No.: *B1346808*

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This technical guide provides an in-depth overview of the thermal characteristics of **tetraethylammonium hexafluorophosphate** (TEAHFP), a quaternary ammonium salt with applications in electrochemistry and as a supporting electrolyte. A key physical property for the handling and application of this compound is its melting point, which dictates its thermal stability and phase behavior.

## Thermal Properties of Tetraethylammonium Hexafluorophosphate

The reported melting point of **tetraethylammonium hexafluorophosphate** suggests that it has high thermal stability. Commercial suppliers consistently report that the compound does not have a sharp melting point but rather decomposes at or above 300 °C.

## Data Presentation: Melting Point

Compound Name	Molecular Formula	CAS Number	Reported Melting Point (°C)	Notes
Tetraethylammonium Hexafluorophosphate	C <sub>8</sub> H <sub>20</sub> F <sub>6</sub> NP	429-07-2	≥300	Decomposition observed at this temperature.

## Experimental Determination of Melting Point

The melting point and thermal stability of **tetraethylammonium hexafluorophosphate** are typically determined using thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). While specific experimental protocols for tetraethylammonium hexafluor

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